

(R,R)-Hydrobenzoin: A Technical Guide to its Physical Properties and Solubility

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Compound of Interest

Compound Name: (R,R)-Hydrobenzoin

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Introduction

(R,R)-Hydrobenzoin, also known as (1R,2R)-1,2-Diphenylethane-1,2-diol, is a chiral vicinal diol that serves as a crucial building block and reagent in asymmetric synthesis.^[1] Its C2 symmetry and stereochemically defined hydroxyl groups make it a valuable component in the synthesis of chiral ligands, auxiliaries, and catalysts, which are essential for producing enantiomerically pure compounds in the pharmaceutical and fine chemical industries. This technical guide provides a comprehensive overview of the key physical properties and solubility characteristics of **(R,R)-Hydrobenzoin**, along with standardized experimental protocols for their determination.

Physical Properties

The physical characteristics of **(R,R)-Hydrobenzoin** are fundamental to its handling, storage, and application in synthetic chemistry. A summary of these properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₄ O ₂	[2]
Molecular Weight	214.26 g/mol	[2]
Appearance	White to beige or light brown crystalline powder.	[1][3][4]
Melting Point	146-149 °C	[5]
Boiling Point	~314.4 °C (rough estimate)	[1][3]
Density	~1.0781 g/cm ³ (rough estimate)	[1][3]
Optical Activity	[α] _D ²⁸ +93° (c = 2.5 in ethanol)	[2][5]

Solubility Profile

The solubility of **(R,R)-Hydrobenzoin** in various solvents is a critical parameter for its use in reactions, purifications, and formulations. The following table summarizes its solubility in common laboratory solvents.

Solvent	Quantitative Solubility	Qualitative Solubility	Source(s)
Water	1.48 g/L (Predicted)	Limited solubility	[6][7]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Soluble	[1][3]
Ethanol	Not available for (R,R)-isomer. meso-Hydrobenzoin is soluble at 25 mg/mL.	Soluble	
Methanol	Not available. Racemic hydrobenzoin is soluble.	Soluble	[8][9]
Acetone	Not available	Soluble	
Chloroform	Not available	Freely soluble (for meso-form, especially when hot)	[10]
Ethyl Acetate	Not available	Data not available	
Dichloromethane	Not available	Data not available	

Experimental Protocols

Detailed methodologies for determining the physical and solubility properties of **(R,R)-Hydrobenzoin** are provided below. These protocols are based on standard laboratory techniques.

Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.[11]

- **Sample Preparation:** A small amount of dry **(R,R)-Hydrobenzoin** is finely powdered. The open end of a glass capillary tube is pressed into the powder.

- **Packing the Sample:** The capillary tube is inverted and gently tapped to pack the powder into the sealed end. A sample height of 1-2 mm is ideal for even heating.
- **Apparatus Setup:** The packed capillary tube is placed into a melting point apparatus (e.g., Mel-Temp or Thiele tube). The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Measurement:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the last crystal melts is recorded as the final melting point. The melting range provides an indication of purity; pure compounds typically have a sharp melting range of 0.5-1.0°C.[\[11\]](#)

Boiling Point Determination (Thiele Tube Method)

Due to the high melting point of **(R,R)-Hydrobenzoin**, its boiling point is typically provided as a rough estimate as it may decompose at such high temperatures. Standard methods for determining the boiling point of high-boiling point solids are complex. However, a general procedure for liquids is described below, which could be adapted with appropriate high-temperature equipment.

- **Sample Preparation:** A small amount of the substance is placed in a fusion tube. A capillary tube, sealed at one end, is placed inverted into the fusion tube with the open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating and Observation:** The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. The temperature at which a continuous and rapid stream of bubbles emerges from the capillary is noted.
- **Measurement:** The heating is stopped, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the substance.[\[12\]](#)[\[13\]](#)

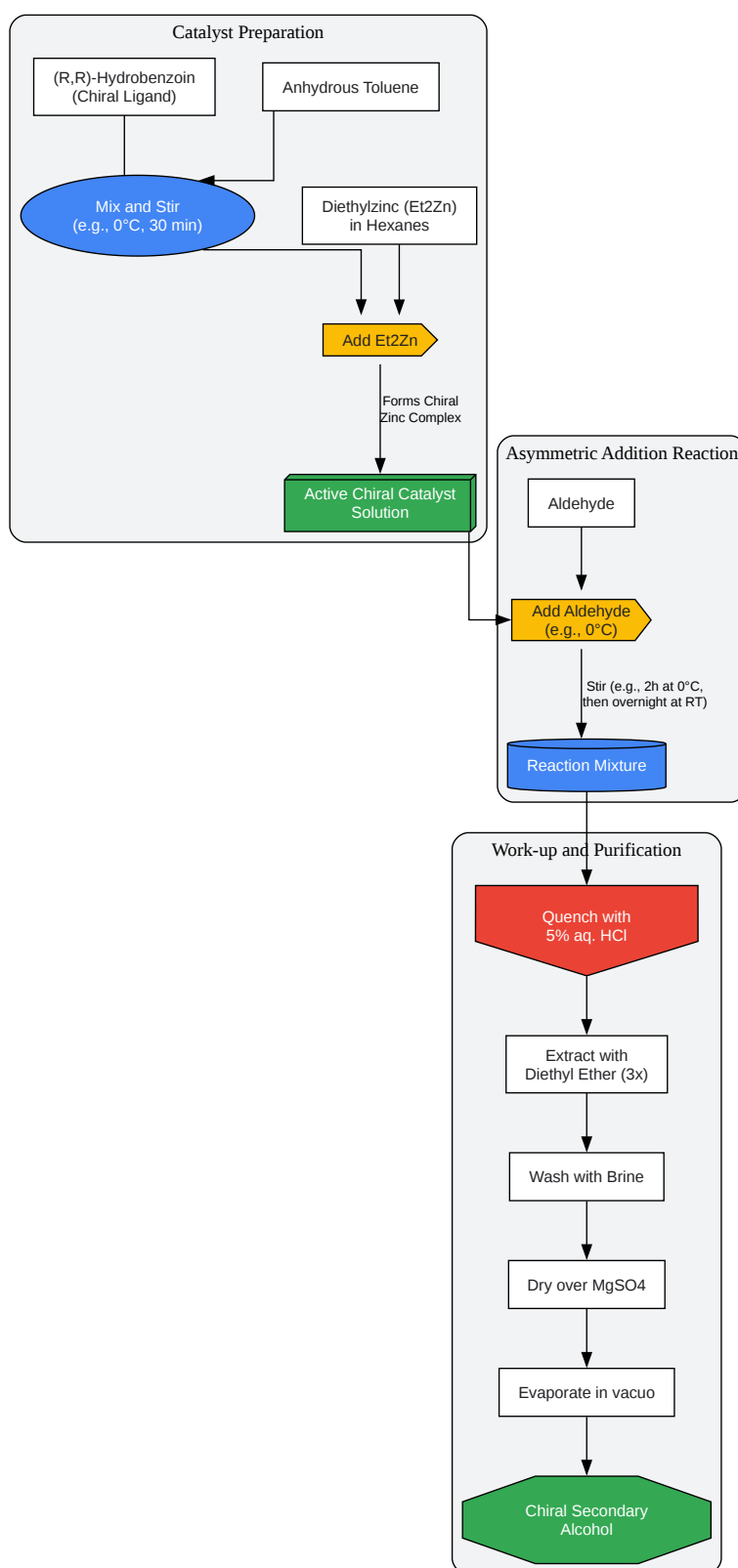
Solubility Determination

This protocol provides a general method for determining the solubility of **(R,R)-Hydrobenzoin** in a given solvent.

- **Sample Preparation:** A known mass of **(R,R)-Hydrobenzoin** (e.g., 10 mg) is placed in a small vial.
- **Solvent Addition:** A specific volume of the desired solvent (e.g., 0.1 mL) is added to the vial.
- **Dissolution:** The mixture is vortexed or sonicated at a constant temperature to facilitate dissolution.
- **Observation:** If the solid completely dissolves, more solute is added in known increments until a saturated solution (where solid material remains) is achieved. If the initial amount does not dissolve, the volume of the solvent is incrementally increased until complete dissolution occurs.
- **Quantification:** The solubility is calculated and expressed in terms of mass per unit volume (e.g., mg/mL or g/L).

Visualization of an Experimental Workflow

(R,R)-Hydrobenzoin is frequently employed as a chiral ligand in the asymmetric addition of organozinc reagents to aldehydes. The following diagram illustrates a typical experimental workflow for such a reaction.



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Caption: Workflow for the asymmetric addition of diethylzinc to an aldehyde.

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